

Personal protective equipment for handling 5-(Bromoacetyl)thiophene-2-carbonitrile

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Compound of Interest

Compound Name: 5-(Bromoacetyl)thiophene-2-carbonitrile

Cat. No.: B1280374

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Essential Safety and Handling Guide for 5-(Bromoacetyl)thiophene-2-carbonitrile

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **5-(Bromoacetyl)thiophene-2-carbonitrile** (CAS No. 496879-84-6). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Chemical Properties

5-(Bromoacetyl)thiophene-2-carbonitrile is a reactive chemical compound. Due to the presence of a bromoacetyl group, it is expected to be a reactive alkylating agent, and the nitrile group suggests potential toxicity.^{[1][2]} Although a specific Safety Data Sheet (SDS) is not fully detailed in the provided search results, the structural features indicate that it should be handled as a hazardous substance with potential for acute toxicity, skin and eye irritation, and respiratory irritation.^{[2][3]}

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	496879-84-6	[4] [5] [6]
Molecular Formula	C ₇ H ₄ BrNOS	[4] [5] [7]
Molecular Weight	230.08 g/mol	[4] [7]
Appearance	Solid	[2]
Boiling Point	350.7°C at 760 mmHg	[4]
Density	1.72 g/cm ³	[4]
Storage	Store in a dry, cool, well-ventilated place; some sources recommend 2-8°C or frozen under -20°C. [2] [4] [7] [8]	

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure.[\[9\]](#) The selection of PPE should be based on the specific task being performed.[\[3\]](#)[\[10\]](#)

Table 2: Recommended PPE for Laboratory Operations

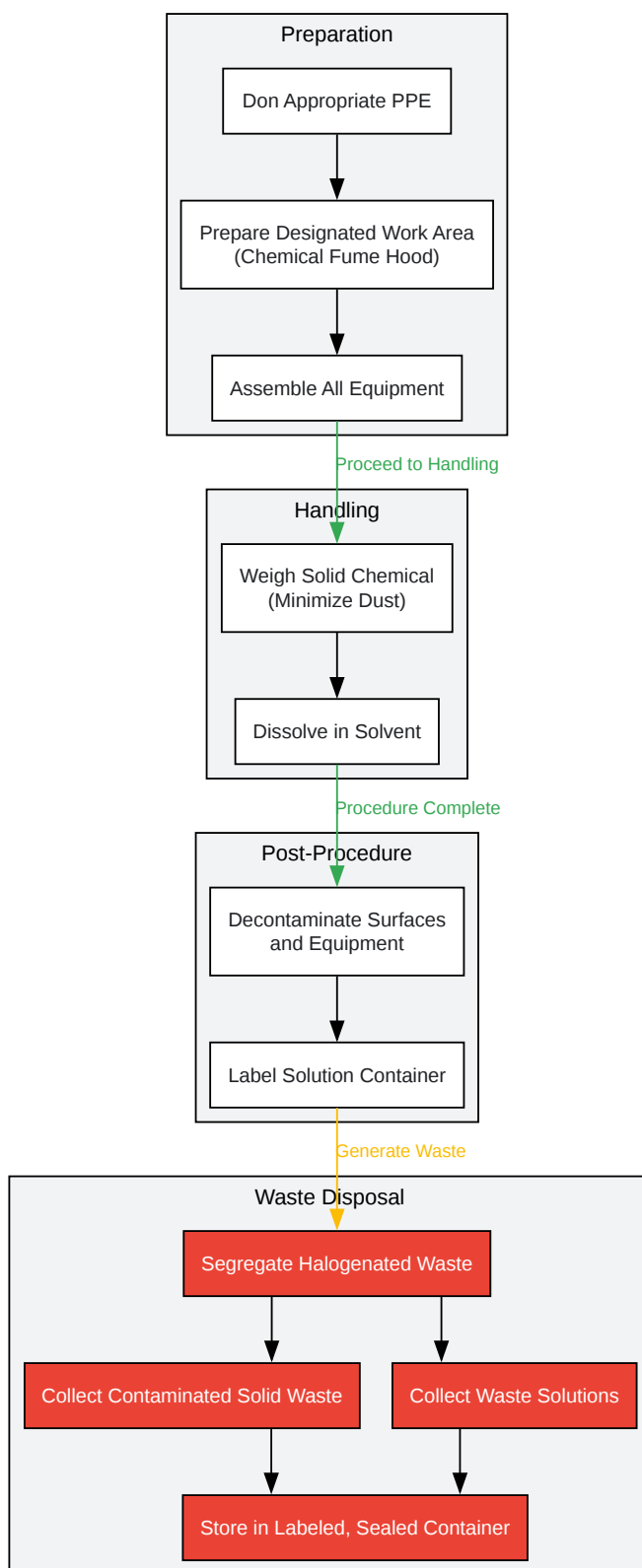
Task	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Storage & Transport	Safety glasses. [11]	Chemical-resistant gloves (e.g., Nitrile). [12]	Lab coat. [12]	Not generally required.
Weighing (Solid)	Safety goggles. [11]	Disposable Nitrile gloves (double-gloving recommended). Change immediately if contaminated. [13] [14]	Fully-buttoned lab coat. [12]	Work in a certified chemical fume hood. [15]
Dissolving in Solvent	Safety goggles or a face shield worn over safety glasses. [11] [12] [16]	Chemical-resistant gloves (Nitrile provides good splash protection but should be changed immediately upon contact with solvents). [13] [14]	Lab coat. A chemical-resistant apron may be necessary for larger volumes. [10] [17]	Mandatory: All work must be conducted in a properly functioning chemical fume hood. [15]
Handling Solutions	Safety glasses.	Disposable Nitrile gloves. [14]	Lab coat.	Handle in a well-ventilated area, preferably a fume hood. [4]

Spill Cleanup	Safety goggles and face shield. [11] [16]	Heavy-duty, chemical-resistant gloves. [3]	Chemical-resistant apron or coveralls. [10]	An N95 or higher-rated respirator may be required depending on the spill size and ventilation. [3] [16]
Waste Disposal	Safety goggles.	Chemical-resistant gloves.	Lab coat.	Not generally required if handling sealed containers.

Operational and Handling Plan

A systematic approach is essential for safely handling **5-(Bromoacetyl)thiophene-2-carbonitrile** from preparation through disposal.

Experimental Workflow Diagram



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Caption: Workflow for handling **5-(Bromoacetyl)thiophene-2-carbonitrile**.

- Preparation and Area Setup:
 - Always handle this chemical within a certified chemical fume hood to minimize inhalation exposure.[\[15\]](#)
 - Ensure an eyewash station and safety shower are immediately accessible.[\[17\]](#)
 - Cover the work surface with disposable plastic-backed absorbent paper.[\[17\]](#)
 - Assemble all necessary glassware and equipment before handling the chemical.[\[3\]](#)
- Weighing the Solid Compound:
 - Wear the appropriate PPE as outlined in Table 2.
 - Use a spatula to carefully transfer the solid to a tared weigh boat or paper on an analytical balance.
 - Perform this task gently to avoid creating airborne dust.[\[4\]](#)
- Dissolving the Compound:
 - Place a stir bar and the appropriate volume of solvent into the reaction vessel inside the fume hood.
 - Carefully add the weighed **5-(Bromoacetyl)thiophene-2-carbonitrile** to the solvent.
 - If necessary, cover the vessel to prevent splashing or solvent evaporation.[\[3\]](#)
- Post-Procedure and Decontamination:
 - After the procedure, decontaminate all surfaces and equipment with an appropriate solvent.[\[17\]](#)
 - Remove and discard disposable gloves immediately after handling or if contamination is suspected.[\[14\]](#)

- Always wash hands thoroughly after removing gloves and before leaving the laboratory.
[\[14\]](#)

Disposal Plan

Proper segregation and disposal of chemical waste are critical for safety and environmental compliance. **5-(Bromoacetyl)thiophene-2-carbonitrile** is a halogenated organic compound and must be disposed of accordingly.[\[18\]](#)[\[19\]](#)

Table 3: Waste Disposal Protocol

Waste Type	Container	Procedure
Contaminated Solid Waste (e.g., gloves, weigh paper, paper towels, stir bars)	Labeled "Halogenated Organic Solid Waste" container. [3]	Place all contaminated solid items into a designated, compatible, and clearly labeled waste container. [20] The container must be kept sealed when not in use. [21]
Liquid Waste (e.g., unused solutions, solvent from decontamination)	Labeled "Halogenated Organic Liquid Waste" container. [18] [20]	Collect all liquid waste in a dedicated, leak-proof container with a screw-top cap. [19] Do not mix with non-halogenated solvent waste. [19] [21] Never dispose of organic solvents down the drain. [15] [21]

Key Disposal Principles:

- Segregation: Keep halogenated waste separate from non-halogenated waste.[\[18\]](#)[\[21\]](#) The disposal cost for halogenated waste is significantly higher due to the need for incineration.
[\[19\]](#)[\[21\]](#)
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the chemical contents before the first drop of waste is added.[\[20\]](#)[\[21\]](#)

- Compatibility: Ensure the waste container is made of a material compatible with the chemical waste it holds.[20]

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